

Electrochemical impedance spectroscopy of tolyltriazole sodium salt on copper

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Compound of Interest

Compound Name: *Tolyltriazole Sodium Salt*

Cat. No.: *B1324519*

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An electrochemical impedance spectroscopy (EIS) investigation into the efficacy of tolyltriazole sodium salt as a corrosion inhibitor for copper surfaces reveals significant protective properties. This technique is pivotal for quantifying the formation and stability of inhibitive films that shield copper from corrosive environments. Tolyltriazole (TTA) and its sodium salt are widely recognized for their role in mitigating copper corrosion, particularly in industrial cooling systems and acidic media.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The mechanism of inhibition involves the formation of a protective, sparingly soluble complex between copper ions and the tolyltriazole molecules on the metal's surface.[\[3\]](#)[\[5\]](#) This barrier layer impedes the electrochemical reactions responsible for corrosion. EIS is an effective method for characterizing this protective layer by measuring the impedance of the copper-electrolyte interface over a range of frequencies.[\[6\]](#)[\[7\]](#) An increase in the charge transfer resistance, observed in EIS measurements, typically correlates with enhanced corrosion inhibition.[\[8\]](#)[\[9\]](#)

Application Note

Principle of a Three-Electrode Setup: Electrochemical measurements are conducted using a three-electrode system. This setup consists of a working electrode (the copper sample), a reference electrode (e.g., Saturated Calomel Electrode - SCE or Ag/AgCl), and a counter electrode (typically a platinum foil).[\[6\]](#) The potentiostat controls the potential of the working electrode with respect to the reference electrode, while the current flows between the working and counter electrodes.

EIS Data Interpretation: The data obtained from EIS is often represented as a Nyquist plot, which displays the imaginary part of impedance versus the real part. The diameter of the semicircle in the Nyquist plot corresponds to the charge-transfer resistance (R_{ct}). A larger diameter indicates a higher R_{ct} and, consequently, better corrosion protection.^[10] The inhibition efficiency ($\eta\%$) can be calculated from the R_{ct} values obtained in the absence and presence of the inhibitor.^{[8][11]}

Quantitative Data Summary

The following table summarizes typical quantitative data obtained from EIS measurements, demonstrating the effect of increasing concentrations of tolyltriazole sodium salt on the corrosion inhibition of copper in an acidic medium (e.g., 0.1 M HCl).

Inhibitor Concentration (ppm)	Charge Transfer Resistance (R_{ct}) ($\Omega\cdot\text{cm}^2$)	Double Layer Capacitance (C_{dl}) ($\mu\text{F}\cdot\text{cm}^{-2}$)	Inhibition Efficiency ($\eta\%$)
0 (Blank)	150	250	-
5	850	95	82.4
10	1800	60	91.7
15	3200	45	95.3
20	4500	30	96.7

Note: The values presented are illustrative and based on typical results reported in the literature. Actual experimental values may vary depending on the specific conditions.^{[2][7]}

Experimental Protocol

This protocol outlines the steps for evaluating the corrosion inhibition performance of tolyltriazole sodium salt on copper using electrochemical impedance spectroscopy.

1. Materials and Reagents:

- Copper specimens (e.g., 99.9% purity) with a defined exposed surface area.

- Tolyltriazole sodium salt.
- Corrosive medium (e.g., 0.1 M Hydrochloric acid, 3.5% NaCl solution).[\[5\]](#)
- Reagent grade chemicals for preparing the electrolyte.
- Distilled or deionized water.
- Emery paper of various grades (e.g., down to 1200 grade).[\[6\]](#)
- Acetone and ethanol for cleaning.

2. Instrumentation:

- Potentiostat with a frequency response analyzer (FRA) module for EIS measurements.[\[12\]](#)
- A standard three-electrode electrochemical cell.
- Working Electrode: Copper specimen.
- Reference Electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl.[\[12\]](#)
- Counter Electrode: Platinum foil or wire.[\[6\]](#)

3. Preparation of the Working Electrode:

- Mechanically polish the copper specimen surface using successively finer grades of emery paper to achieve a smooth, mirror-like finish.[\[6\]](#)
- Rinse the polished specimen with distilled water.
- Degrease the specimen by sonicating in acetone and then ethanol for 5 minutes each.
- Dry the electrode in a stream of warm air.
- Mount the specimen in an electrode holder, ensuring only a known, fixed area is exposed to the electrolyte.

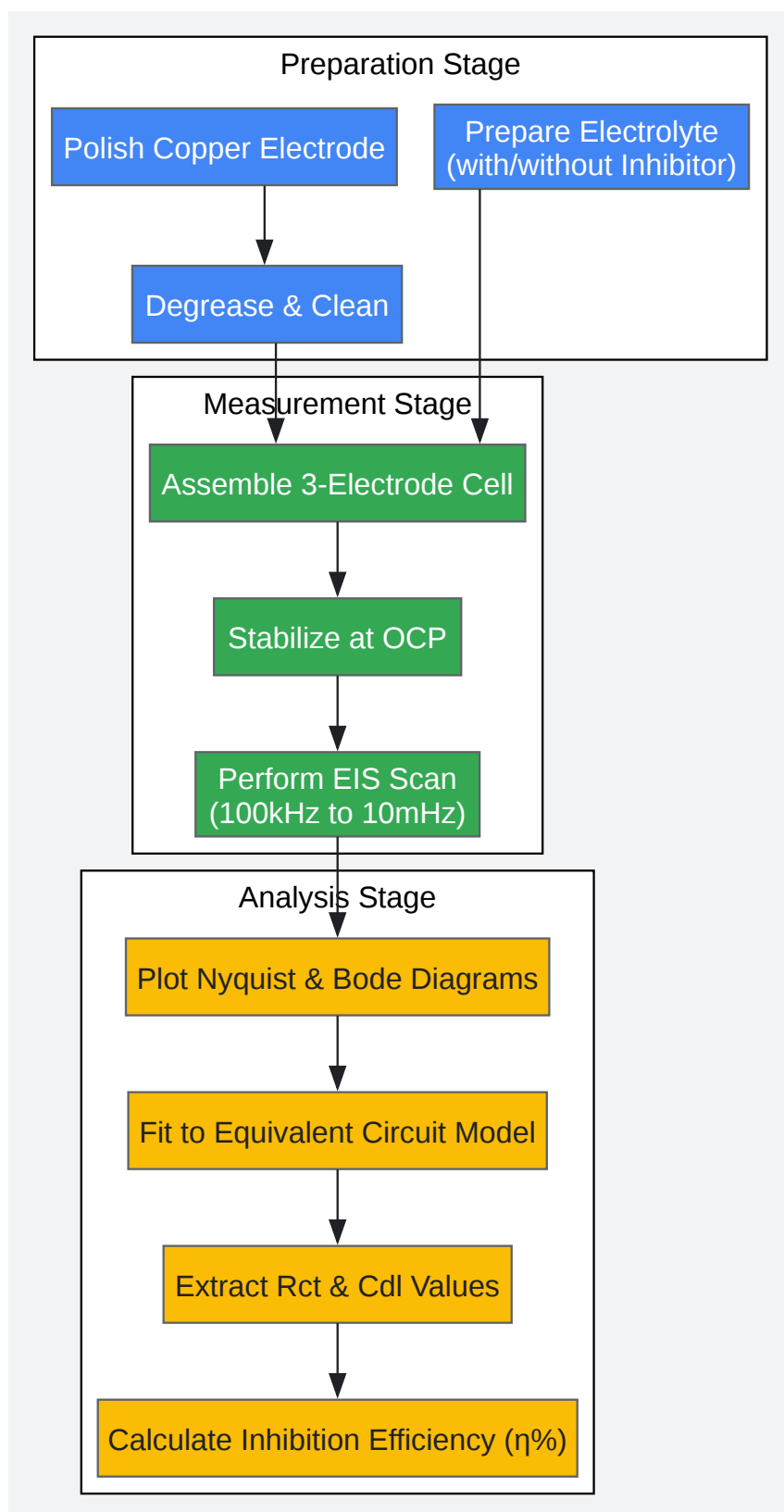
4. Electrochemical Measurement Procedure:

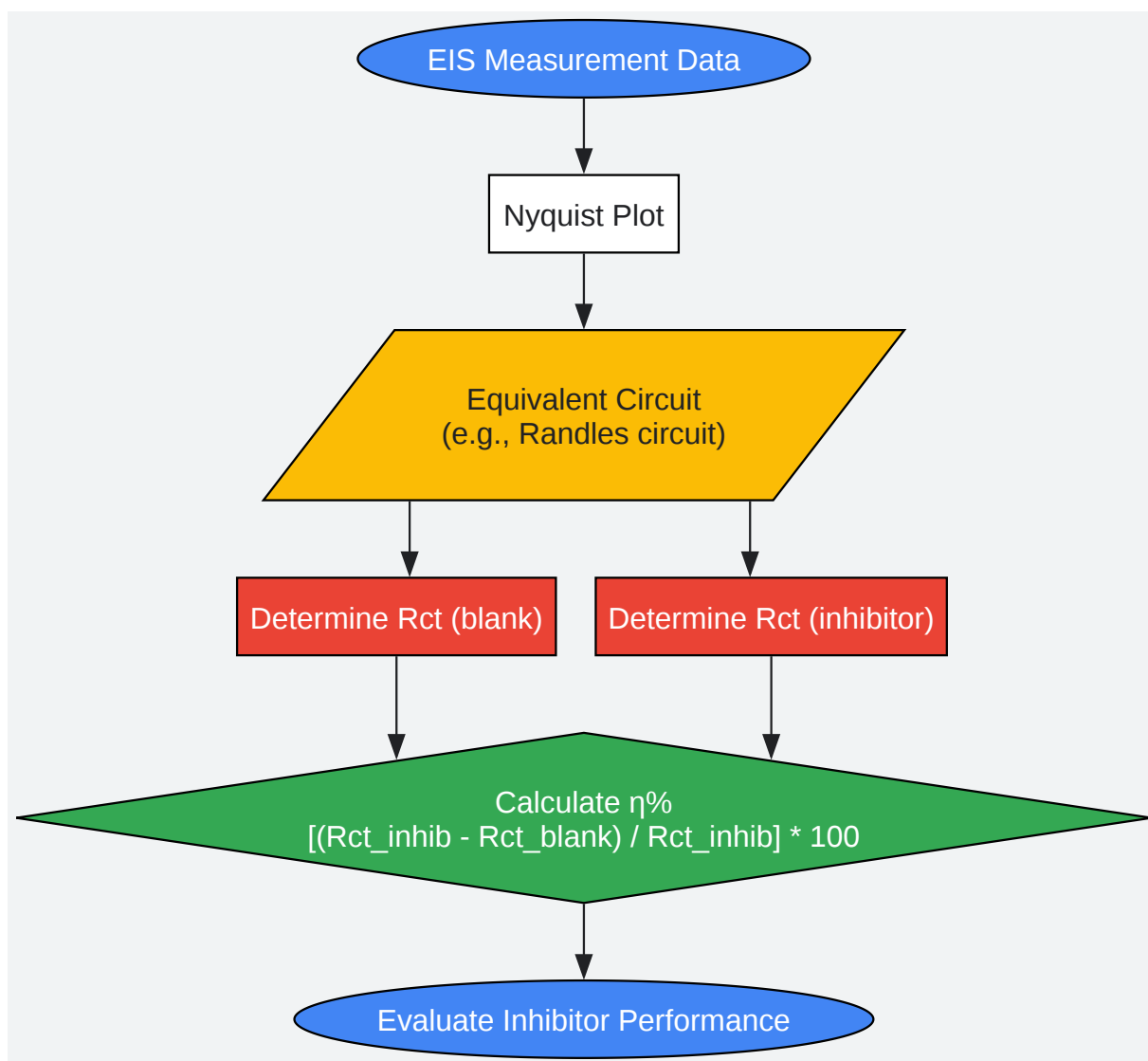
- Prepare the corrosive solution (blank) and a series of solutions containing different concentrations of tolyltriazole sodium salt (e.g., 5, 10, 15, 20 ppm).[2]
- Assemble the three-electrode cell with the prepared copper working electrode, reference electrode, and counter electrode.
- Fill the cell with the test solution.
- Allow the system to stabilize by immersing the working electrode in the solution for a set period (e.g., 30-60 minutes) until a stable open-circuit potential (OCP) is reached.
- Perform the EIS measurement at the stable OCP.
 - Frequency Range: 100 kHz to 10 mHz.[8]
 - AC Amplitude (Sine Wave): 5-10 mV.[8]
- Record the impedance data.
- Repeat the measurement for each inhibitor concentration.

5. Data Analysis:

- Plot the obtained impedance data using Nyquist and Bode plots.
- Model the data by fitting it to an appropriate equivalent electrical circuit (EEC) to determine the electrochemical parameters, including the solution resistance (R_s) and charge-transfer resistance (R_{ct}).[7][13]
- Calculate the inhibition efficiency ($\eta\%$) using the following formula: $\eta\% = [(R_{ct}(\text{inhibitor}) - R_{ct}(\text{blank})) / R_{ct}(\text{inhibitor})] \times 100$ where $R_{ct}(\text{inhibitor})$ and $R_{ct}(\text{blank})$ are the charge-transfer resistances in the presence and absence of the inhibitor, respectively.[8]

Visualizations





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References

- 1. researchgate.net [researchgate.net]
- 2. tandfonline.com [tandfonline.com]
- 3. metrohm.com [metrohm.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. deswater.com [deswater.com]
- 7. researchgate.net [researchgate.net]
- 8. Experimental and theoretical insights into copper corrosion inhibition by protonated amino-acids - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. sumitomoelectric.com [sumitomoelectric.com]
- 13. Corrosion System | Using EIS Method for a Better Understanding [zerust.com]
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